

# Personal protective equipment for handling ART899

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## Compound of Interest

Compound Name: ART899

Cat. No.: B15584194

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## Essential Safety and Handling Guide for ART899

Disclaimer: A specific Safety Data Sheet (SDS) for **ART899** is not publicly available. This guide is based on general best practices for handling potent, research-grade small molecule inhibitors and should be supplemented by a thorough risk assessment conducted by your institution's Environmental Health and Safety (EHS) department.

**ART899** is a potent and specific allosteric inhibitor of DNA polymerase theta (Polθ).<sup>[1][2][3]</sup> It is primarily used in preclinical cancer research to increase the sensitivity of tumor cells to radiation therapy.<sup>[1][4][5]</sup> As a compound intended for research purposes only, it requires careful handling by trained personnel within a controlled laboratory environment.

## Personal Protective Equipment (PPE)

The use of appropriate Personal Protective Equipment (PPE) is critical to minimize exposure to **ART899**. The following table outlines the recommended PPE for various laboratory tasks involving this compound.

Task	Recommended Personal Protective Equipment (PPE)
Receiving and Unpacking	- Nitrile gloves- Lab coat- Safety glasses
Weighing and Aliquoting (Powder Form)	- Nitrile gloves (double-gloving recommended)- Lab coat- Safety glasses with side shields or chemical splash goggles- N95 or higher rated respirator (if not performed in a certified chemical fume hood)
Solution Preparation	- Nitrile gloves- Lab coat- Safety glasses with side shields or chemical splash goggles
Cell Culture Experiments	- Nitrile gloves- Lab coat
Animal Dosing	- Nitrile gloves (double-gloving recommended)- Disposable gown over lab coat- Safety glasses with side shields or a face shield
Waste Disposal	- Nitrile gloves- Lab coat- Safety glasses

## Operational Plan

Proper operational procedures are essential for the safe and effective use of **ART899**. This includes appropriate receiving, storage, handling, and experimental protocols.

Procedure	Step-by-Step Guidance
Receiving and Storage	1. Upon receipt, inspect the package for any signs of damage or leakage.2. Wear appropriate PPE (see table above).3. Store the compound in a cool, dry, and well-ventilated area, away from incompatible materials.4. According to supplier information, ART899 powder should be stored at -20°C for long-term stability (up to 3 years).[2]
Preparation of Stock Solutions	1. Perform all weighing and solution preparation in a certified chemical fume hood.2. Use an analytical balance with a draft shield for accurate weighing of the powder.3. ART899 is soluble in DMSO (up to 100 mg/mL).[2] Use fresh, anhydrous DMSO for optimal solubility.4. Prepare stock solutions at a high concentration (e.g., 10-50 mM) and aliquot into smaller volumes to avoid repeated freeze-thaw cycles.5. Stock solutions in DMSO can be stored at -80°C for up to one year.[2]
In Vitro Experimental Protocol (General)	1. Thaw an aliquot of the ART899 stock solution at room temperature.2. Dilute the stock solution to the desired final concentration in the appropriate cell culture medium.3. Add the ART899-containing medium to the cells and incubate for the desired duration.4. For radiosensitization studies, cells are typically pre-treated with ART899 for a specified period before irradiation.[4][5]

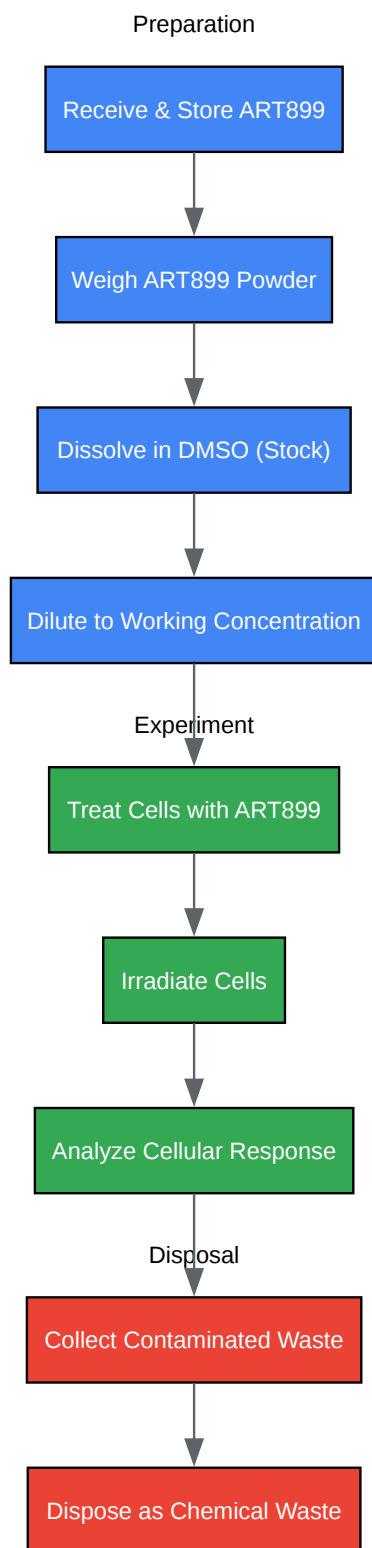
## Disposal Plan

All waste materials contaminated with **ART899** must be disposed of as chemical waste in accordance with institutional and local regulations.

Waste Type	Disposal Procedure
Solid Waste	- Contaminated PPE (gloves, gowns, etc.), weigh boats, and other disposable materials should be collected in a designated, sealed, and clearly labeled chemical waste bag.
Liquid Waste	- Unused ART899 solutions and contaminated cell culture media should be collected in a designated, sealed, and clearly labeled chemical waste container. Do not pour down the drain.
Sharps Waste	- Needles, syringes, and other contaminated sharps must be disposed of in a designated sharps container for chemical waste.

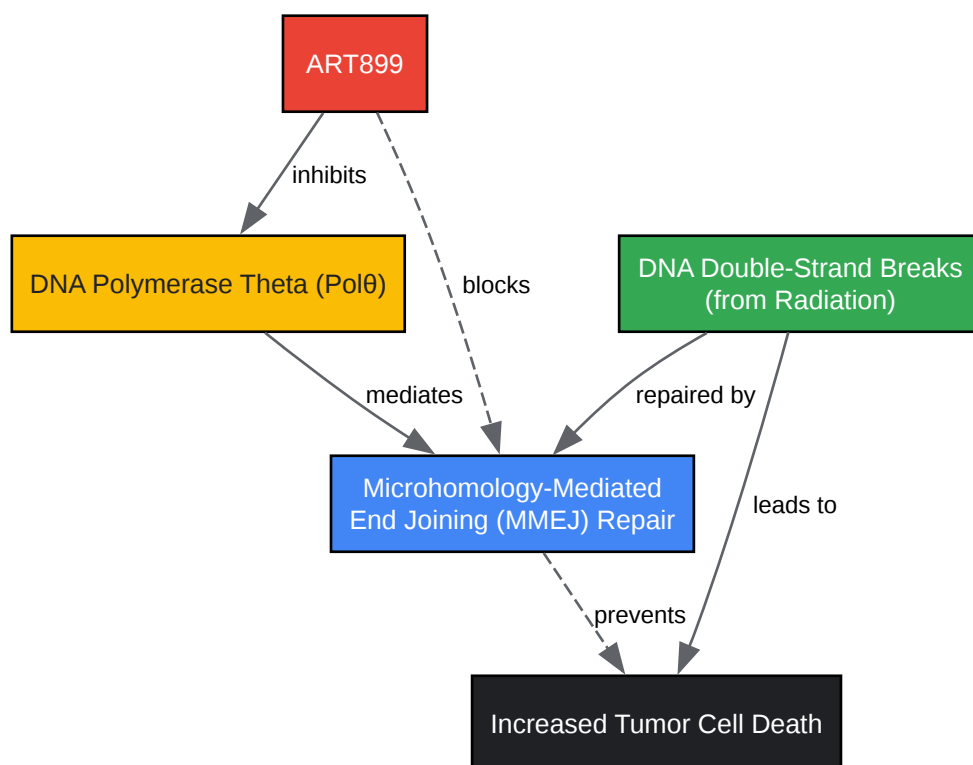
## Visualizing Workflows and Mechanisms

To aid in understanding the handling and mechanism of **ART899**, the following diagrams are provided.



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Caption: Experimental workflow for an in vitro radiosensitization study using **ART899**.



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Caption: Mechanism of action of **ART899** in radiosensitization.

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